

# Statistical Analysis of Ralgro Trial Data: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Ralgro*

Cat. No.: *B1209543*

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This document provides a detailed overview of the statistical analysis of trial data for **Ralgro** (zeranol), a growth-promoting implant used in livestock. It includes a summary of quantitative data from various studies, detailed experimental protocols, and visualizations of key biological and experimental processes. This information is intended to assist researchers and professionals in the fields of animal science, veterinary medicine, and drug development in understanding the effects and mechanisms of **Ralgro**.

## Data Presentation: Summary of Quantitative Trial Data

The following tables summarize the quantitative data from various clinical trials investigating the effects of **Ralgro** (zeranol) on livestock.

Table 1: Effect of **Ralgro** on Growth Performance in Steers

Parameter	Control Group	Ralgro-Implanted Group	Percentage Improvement	Study/Species	Citation
Average Daily Gain (ADG)	Varies by study	Varies by study	9.3% - 10.3%	Feedlot Steers	
	Varies by study	6.6% (birth to feedlot)	Angus Bulls		
	Varies by study	9.4% (feedlot period)	Angus Bulls		
Feed Efficiency	Varies by study	Varies by study	8.7% (cold season)	Feedlot Steers	
	Varies by study	5.7% (mild season)	Feedlot Steers		
	Varies by study	8.2%	Angus Bulls		
Final Body Weight	Varies by study	Heavier at slaughter	Not specified	Feedlot Steers	

Table 2: Effect of **Ralgro** on Growth Performance in Calves

Parameter	Control Group	Ralgro-Implanted Group	Improvement	Study/Species	Citation
Weaning Weight	Varies by study	Varies by study	23 lbs advantage	Suckling Calves (23-trial summary)	
	Varies by study	22.9 lbs advantage (p=0.0001)	Suckling Calves (Canadian study)		
Rate of Gain	2.46 lbs/day	2.67 lbs/day	8.5% increase (p=0.0002)	Suckling Calves (Canadian study)	
Average Daily Gain (ADG)	Not significantly different	Not significantly different	-	Sahiwal Calves	
	Significantly higher	Significant improvement	Crossbred Calves		
Feed Conversion Efficiency (FCE)	Not significantly different	Not significantly different	-	Sahiwal Calves	
	Significantly higher	Significant improvement	Crossbred Calves		
Nitrogen Balance	Not significantly different	Not significantly different	-	Sahiwal Calves	
	Significantly higher	Significant improvement	Crossbred Calves		

Table 3: Effect of **Ralgro** on Growth Performance in Lambs

Parameter	Control Group	Ralgro-Implanted Group	Percentage Improvement	Study/Species	Citation
Average Daily Gain (ADG)	Varies by study	Varies by study	25.0%	Heavy Finishing Lambs	
Gain Efficiency	Varies by study	Varies by study	35.2%	Heavy Finishing Lambs	
Dry Matter Intake (DMI)	No significant difference	No significant difference	-	Heavy Finishing Lambs	

## Experimental Protocols

The following are detailed methodologies for key experiments cited in the statistical analysis of **Ralgro** trial data.

### Protocol 1: Evaluation of Ralgro Implants on Growth Performance of Male Calves

Objective: To evaluate the effects of **Ralgro** implants on feed intake, feed efficiency, and weight gain in male Crossbred and Sahiwal cattle calves.

Materials:

- **Ralgro** (zeranol) implants (36 mg per dose)
- Ralogun® pellet injector
- Total Mixed Ration (TMR) with 2.35 Mcal/kg ME and 14.08% CP
- Animal weighing scale

- Feed bunks and water troughs

Procedure:

- Animal Selection and Acclimation: Select healthy male Sahiwal and crossbred calves (12-14 months old, weighing approximately  $100 \pm 10$  kg). House the calves in individual pens and allow a 10-day adaptation period to the facilities and diet.
- Group Assignment: Randomly assign calves within each breed to either a control group or a **Ralgro**-implanted group.
- Implantation:
  - Restrain the animals in the **Ralgro**-implanted group.
  - Administer a 36 mg dose of **Ralgro** (three 12 mg pellets) subcutaneously between the skin and cartilage on the backside of the ear, below the midline. Use the Ralogun® pellet injector for administration
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